

Application Notes and Protocols: Synthesis of 2-Tetradecyne from 1-Dodecyne

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|----------------------|---------------|-----------|
| Compound Name: | 2-Tetradecyne | |
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Abstract

This document provides a detailed protocol for the synthesis of the internal alkyne **2-tetradecyne** from the terminal alkyne **1-**dodecyne. The synthesis proceeds via a two-step, one-pot reaction involving the deprotonation of **1-**dodecyne with a strong base to form a nucleophilic acetylide, followed by an SN2 reaction with a methylating agent. This method is a common and efficient strategy for the formation of internal alkynes.[1] The protocol includes information on reagents, reaction conditions, purification, and characterization of the final product.

Introduction

Internal alkynes are crucial building blocks in organic synthesis, serving as precursors for a wide array of more complex molecules. The alkylation of terminal alkynes is a fundamental and widely utilized method for the synthesis of unsymmetrical internal alkynes.[1] This process relies on the acidity of the terminal alkyne's sp-hybridized C-H bond, which can be readily removed by a strong base to generate a potent carbon nucleophile, the acetylide anion. Subsequent reaction with an electrophile, such as an alkyl halide, yields the desired internal alkyne.

This application note details the synthesis of **2-tetradecyne**, a linear internal alkyne, from 1-dodecyne and methyl iodide. Two common strong bases for this transformation are n-



butyllithium (n-BuLi) and sodium amide (NaNH $_2$).[2] Both methods are presented herein.

Reaction Scheme



1-Dodecyne

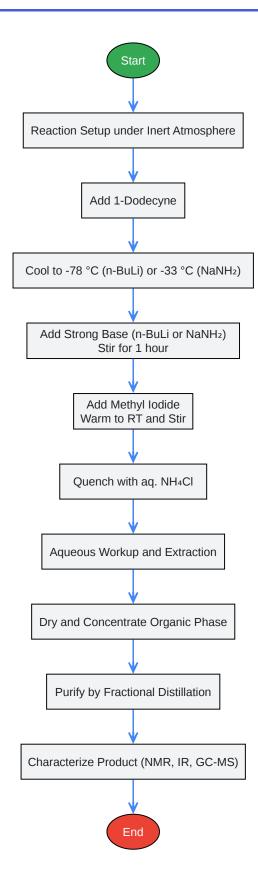
2. Methyl Iodide (CH₃I)

+

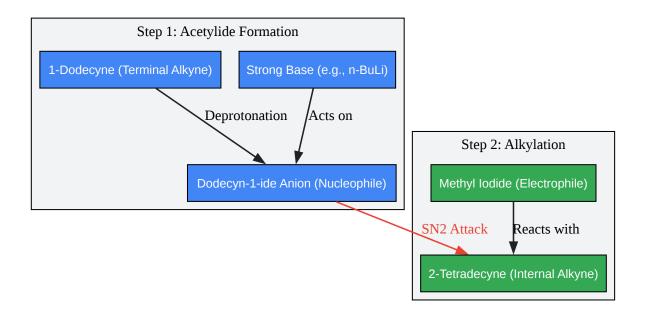
1. Strong Base (n-BuLi or NaNH₂)

2-Tetradecyne









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References

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